

Unraveling the Neuroprotective Potential of MN-166 (Ibudilast): A Technical Guide

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Compound of Interest

Compound Name: MN-305

Cat. No.: B1677508

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A Note on Terminology: Initial searches for "**MN-305**" did not yield a specific neuroprotective agent. However, extensive research points to a potential typographical error, with the intended subject likely being MN-166 (Ibudilast), a promising neuroprotective and anti-inflammatory drug developed by MediciNova. Additionally, "MN 305" has been identified as a study number for a clinical trial of a different neuroprotective compound, propentofylline, which may contribute to the confusion.^{[1][2][3][4]} This guide will focus on the significant body of research surrounding MN-166 (Ibudilast).

Ibudilast (MN-166) is an orally administered, small-molecule phosphodiesterase (PDE) inhibitor that readily crosses the blood-brain barrier.^[5] It exhibits a multimodal mechanism of action, positioning it as a compelling candidate for the treatment of various neurodegenerative diseases, including Multiple Sclerosis (MS) and Amyotrophic Lateral Sclerosis (ALS).^{[5][6]}

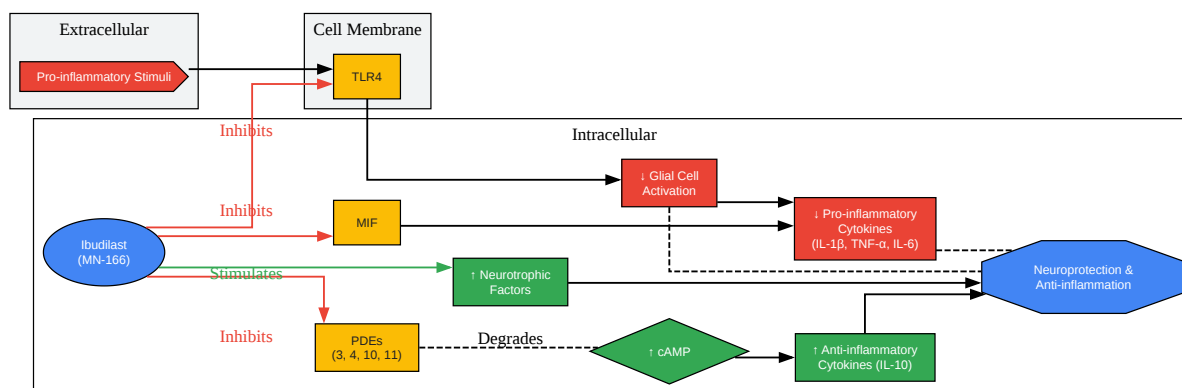
Core Mechanism of Action

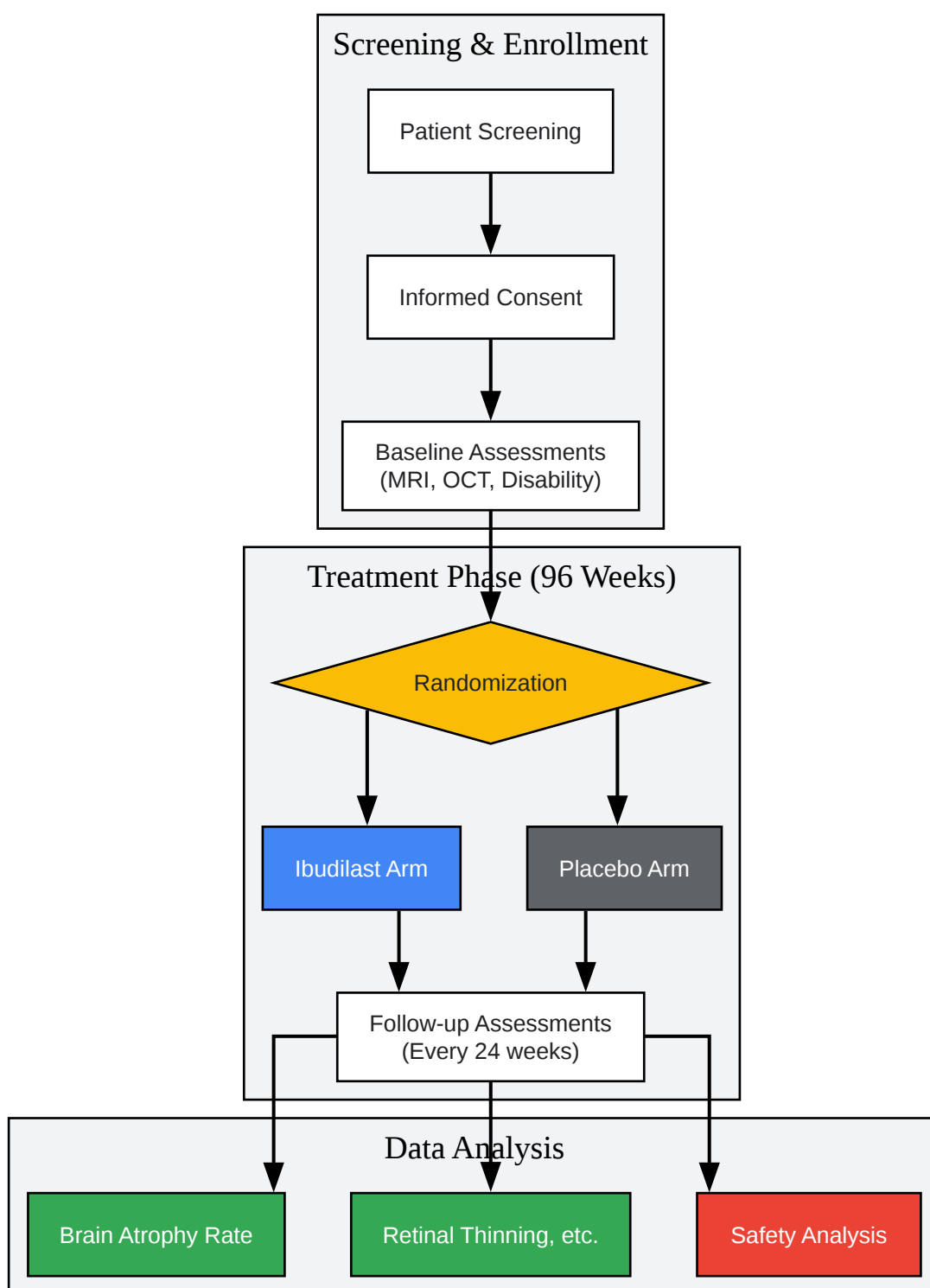
Ibudilast's neuroprotective and anti-inflammatory effects are attributed to its ability to modulate several key signaling pathways. It is a non-selective inhibitor of phosphodiesterases (PDEs), with specific activity against PDE-3, PDE-4, PDE-10, and PDE-11.^[5] By inhibiting these enzymes, Ibudilast increases intracellular levels of cyclic adenosine monophosphate (cAMP), a critical second messenger involved in regulating inflammation and cellular function.

Furthermore, Ibudilast has been shown to inhibit macrophage migration inhibitory factor (MIF) and Toll-like receptor 4 (TLR4), both of which are key players in the neuroinflammatory cascade.^[5] Its therapeutic action also includes the attenuation of glial cell activation, which is a

hallmark of neurodegenerative conditions.[6][7] In vitro studies have also demonstrated that Ibudilast stimulates neurons to release neurotrophic factors, which may promote neural repair and survival.[5]

Signaling Pathway of Ibudilast (MN-166)





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